

Protocols for the safe handling and disposal of 1-Nitropropane

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Application Notes and Protocols for 1-Nitropropane

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Nitropropane (CH₃CH₂CH₂NO₂) is a colorless, oily liquid with a characteristic odor that finds application as a solvent and a chemical intermediate in various industrial and research settings. [1][2][3] Due to its flammable and toxic nature, strict adherence to safety protocols during its handling and disposal is imperative to mitigate risks of exposure and environmental contamination.[3][4][5] These application notes provide comprehensive guidelines for the safe management of **1-Nitropropane** in a laboratory environment.

Quantitative Data Summary

A clear understanding of the physicochemical properties and safety thresholds of **1-Nitropropane** is fundamental to its safe handling. The following tables summarize key quantitative data.

Table 1: Physicochemical Properties of **1-Nitropropane**



Property	Value	Reference
Molecular Formula	C ₃ H ₇ NO ₂	[3][4]
Molecular Weight	89.09 g/mol	[3]
Appearance	Colorless liquid	[4]
Odor	Characteristic, mild, fruity	[1]
Boiling Point	131-132 °C (268-270 °F)	[3]
Melting Point	-108 °C (-162 °F)	[3]
Flash Point	34 °C (93 °F) (closed cup)	[3]
Autoignition Temperature	420 °C (788 °F)	[6]
Density	0.998 g/cm³ at 20°C	[3]
Vapor Pressure	10 mmHg at 20°C	[3]
Vapor Density	3.06 (Air = 1)	
Solubility in Water	1.4 g/100 mL	
Lower Explosive Limit (LEL)	2.2%	[6][7]
Upper Explosive Limit (UEL)	11.0%	[6]

Table 2: Occupational Exposure Limits and Toxicity



Parameter	Value	Agency/Reference
TLV-TWA (ACGIH)	25 ppm (91 mg/m³)	
OSHA PEL-TWA	25 ppm (90 mg/m³)	[1][6]
NIOSH REL-TWA	25 ppm (90 mg/m³)	[1][6]
IDLH	1000 ppm	[6][7]
LD50 Oral (rat)	250 - 455 mg/kg	[3][8][9]
LD50 Dermal (rabbit)	>2000 mg/kg	[9]
LC50 Inhalation (rat)	11.02 mg/L (1 h)	[9]

Experimental Protocols Protocol for Safe Handling and Storage of 1Nitropropane

Objective: To outline the necessary precautions and procedures for the safe handling and storage of **1-Nitropropane** to minimize exposure and prevent accidents.

Materials:

- 1-Nitropropane
- Chemical safety goggles or face shield[4][6]
- Chemical-resistant gloves (Butyl rubber, Polyvinyl Alcohol recommended)[1][4]
- Flame-retardant lab coat[10]
- · Certified chemical fume hood
- Explosion-proof electrical equipment[4]
- Grounding straps for container transfer[6][7]
- Sealable, properly labeled containers for storage



• Fire extinguisher (powder, AFFF, foam, carbon dioxide)[4]

Procedure:

- Pre-Handling:
 - 1. Ensure a certified chemical fume hood is operational.
 - 2. Don appropriate Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves, and a flame-retardant lab coat.[4][10]
 - 3. Locate the nearest emergency shower, eyewash station, and fire extinguisher.
 - 4. Eliminate all potential ignition sources from the work area, including open flames, sparks, and hot surfaces.[4][7]
- Handling:
 - 1. Conduct all work involving **1-Nitropropane** within a certified chemical fume hood.
 - 2. Use explosion-proof electrical equipment for any operations requiring it.[4]
 - 3. When transferring **1-Nitropropane**, ground and bond containers to prevent static discharge.[6][7]
 - 4. Avoid inhalation of vapors and direct contact with skin and eyes.[3]
 - 5. Keep containers tightly closed when not in use.[6]
- Storage:
 - 1. Store **1-Nitropropane** in a cool, dry, well-ventilated, fireproof area.[4][11]
 - Separate from incompatible materials such as strong oxidants, strong bases, strong acids, and amines.[4][6]
 - 3. Ensure storage containers are properly labeled with the chemical name and associated hazards.



4. Store in a locked cabinet or area to restrict unauthorized access.[6]

Protocol for Small-Scale Spill (<100 mL) Cleanup of 1-Nitropropane

Objective: To provide a safe and effective procedure for cleaning up small spills of **1-Nitropropane**.

Materials:

- Appropriate PPE (as listed in Protocol 3.1)
- Inert absorbent material (e.g., sand, vermiculite, dry earth)[1][4]
- Non-sparking tools (e.g., plastic scoop)[1][7]
- Sealable, labeled hazardous waste container[1]

Procedure:

- Immediate Response:
 - 1. Evacuate non-essential personnel from the immediate spill area.
 - 2. If safe to do so, eliminate all ignition sources.[7]
 - 3. Increase ventilation in the area, preferably by using the chemical fume hood.
- Spill Containment and Cleanup:
 - 1. Wearing appropriate PPE, contain the spill by surrounding it with an inert absorbent material.
 - 2. Carefully apply the absorbent material to the spill, working from the outside in.
 - 3. Once the liquid is fully absorbed, use non-sparking tools to collect the contaminated material.[1][7]



- 4. Place the collected material into a sealable, properly labeled hazardous waste container. [1]
- · Decontamination:
 - Wipe the spill area with a cloth dampened with a suitable solvent (e.g., isopropanol), followed by soap and water.
 - 2. Place all contaminated cleaning materials into the hazardous waste container.
 - 3. Remove and decontaminate or dispose of PPE as hazardous waste.
 - 4. Wash hands and any exposed skin thoroughly with soap and water.

Protocol for Disposal of 1-Nitropropane Waste

Objective: To outline the correct procedure for the disposal of **1-Nitropropane** waste in accordance with regulatory requirements.

Materials:

- Sealable, labeled hazardous waste container[1]
- Waste manifest forms (as required by your institution)

Procedure:

- · Waste Collection:
 - Collect all 1-Nitropropane waste, including unused product and contaminated materials, in a designated hazardous waste container.[10]
 - 2. The container must be compatible with **1-Nitropropane** and have a secure, tight-fitting lid. [10]
- Waste Labeling:
 - Clearly label the waste container with "Hazardous Waste," the chemical name "1-Nitropropane," and all associated hazard warnings (e.g., Flammable, Toxic).[10]

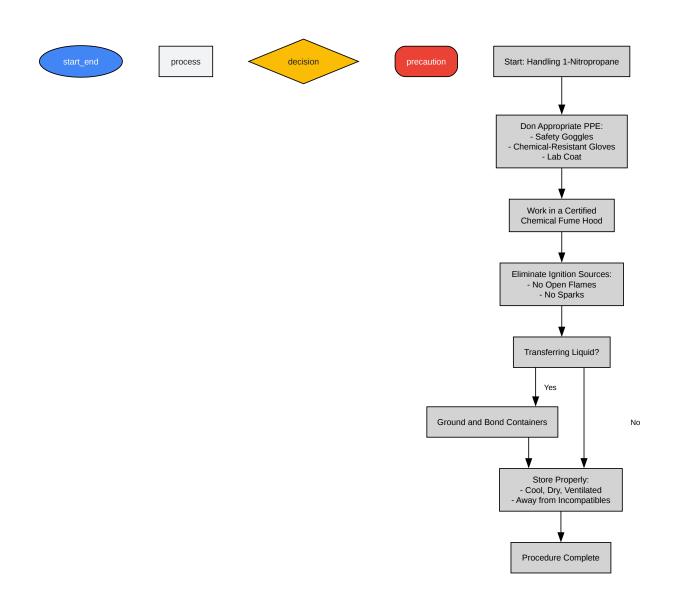


- Waste Storage:
 - 1. Store the hazardous waste container in a designated satellite accumulation area.
 - 2. This area should be away from general laboratory traffic and incompatible materials.
- Disposal:
 - 1. Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
 - 2. Complete all necessary waste manifest forms as required.
 - 3. DO NOT dispose of **1-Nitropropane** down the drain or in general trash.[1][11]

Visualized Workflows

The following diagrams illustrate the key decision-making and procedural workflows for the safe handling and disposal of **1-Nitropropane**.

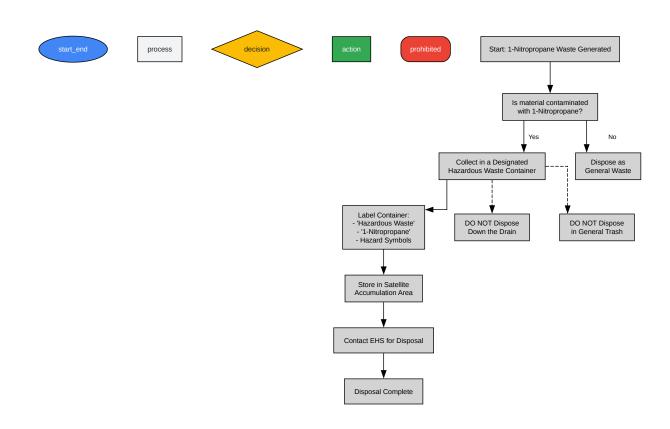




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Caption: Workflow for the safe handling of **1-Nitropropane**.





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Caption: Decision workflow for the disposal of 1-Nitropropane waste.



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